

dealing with d[Cha4]AVP batch-to-batch variability

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Compound of Interest

Compound Name: **d[Cha4]AVP**

Cat. No.: **B561571**

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Technical Support Center: d[Cha4]AVP

Navigating Batch-to-Batch Variability in Vasopressin Receptor Research

Welcome to the technical support center for **d[Cha4]AVP**. This guide is designed for researchers, scientists, and drug development professionals who use the potent and selective vasopressin V1b receptor agonist, **d[Cha4]AVP**. As a synthetic peptide, **d[Cha4]AVP** is an invaluable tool for studying the role of the V1b receptor in various physiological processes. However, like many complex synthetic peptides, its efficacy can be compromised by batch-to-batch variability, leading to inconsistent results and jeopardizing experimental reproducibility.

This resource, developed by our team of application scientists, provides a framework for understanding, identifying, and mitigating the impact of this variability. We offer a combination of frequently asked questions for quick reference and in-depth troubleshooting guides for when you encounter specific issues in your experiments.

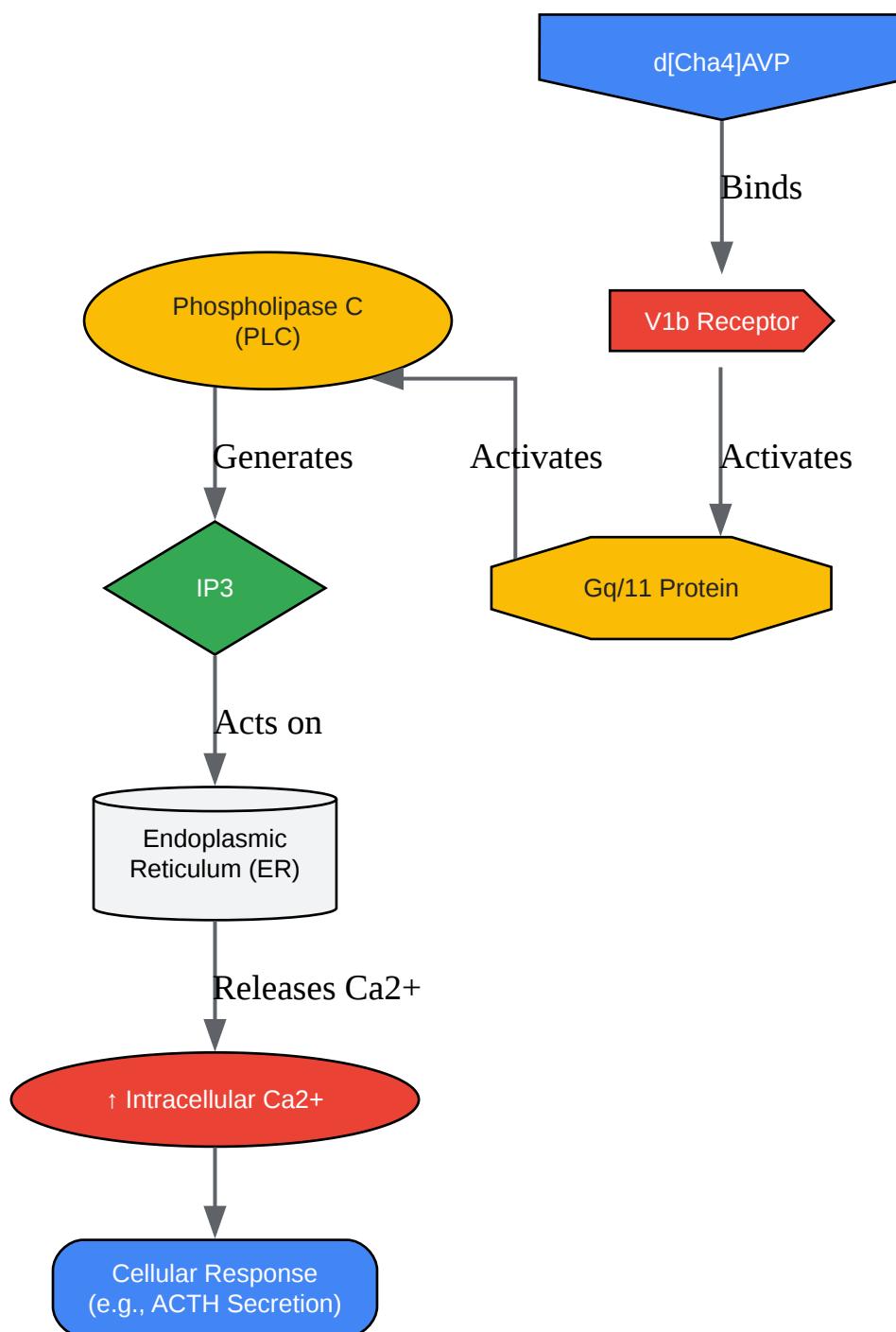
Part 1: Frequently Asked Questions (FAQs) - The First Line of Defense

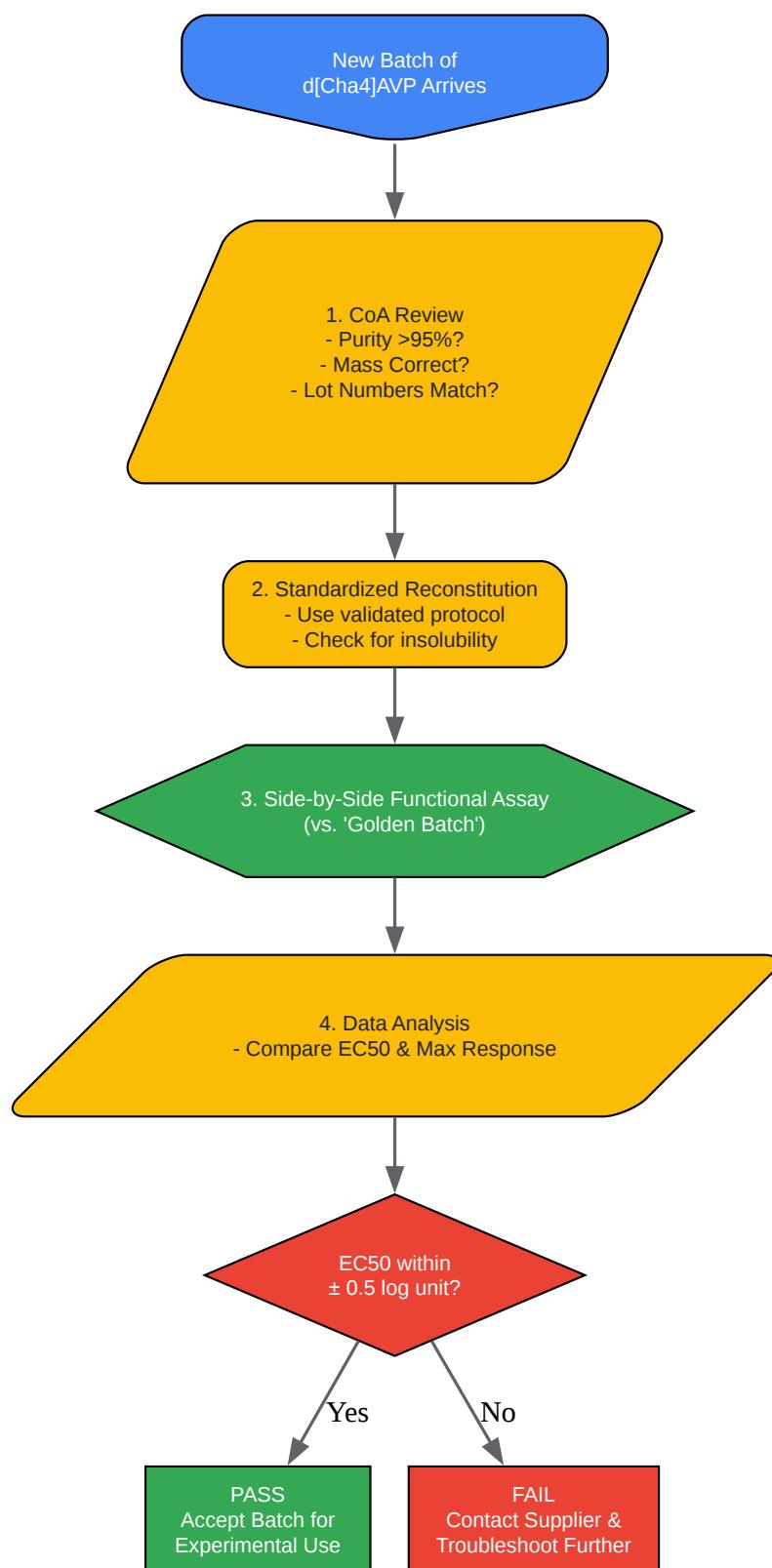
This section addresses the most common questions researchers have about **d[Cha4]AVP** and the challenges of working with different manufacturing lots.

Q1: What is **d[Cha4]AVP** and what is its primary mechanism of action?

A1: **d[Cha4]AVP**, or [1-deamino-4-cyclohexylalanine] arginine vasopressin, is a synthetic analog of the endogenous hormone Arginine Vasopressin (AVP). It is engineered for high potency and selectivity as an agonist for the vasopressin V1b receptor (V1bR).^[1] The V1b receptor is a G-protein coupled receptor (GPCR) that, upon activation, couples to G α q/11 proteins. This initiates a signaling cascade involving phospholipase C (PLC), which leads to the production of inositol triphosphate (IP₃) and diacylglycerol (DAG). IP₃ triggers the release of intracellular calcium ([Ca²⁺]_i), which is a key signaling event in target cells like the corticotrophs of the anterior pituitary.^[2] Its primary research application is to probe the function of the V1b receptor, which is implicated in regulating the hypothalamic-pituitary-adrenal (HPA) axis, social behavior, and stress-related disorders.^{[3][4]}

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Sources

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